

Application Notes: Azodicarbonamide in Polyethylene and EVA Foam Production

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azodicarbonamide

Cat. No.: B1663908

[Get Quote](#)

Introduction

Azodicarbonamide (ADC), an organic compound with the formula $C_2H_4N_4O_2$, is a widely utilized chemical blowing agent in the polymer industry.[1] Its popularity stems from its high gas yield, the ability to tailor its decomposition temperature, and the non-toxic, odorless nature of its decomposition residues.[2][3] ADC is particularly effective in the production of cross-linked polyethylene (PE) and ethylene-vinyl acetate (EVA) foams, where it facilitates the creation of a cellular structure, resulting in lightweight materials with enhanced cushioning and insulation properties.[4][5]

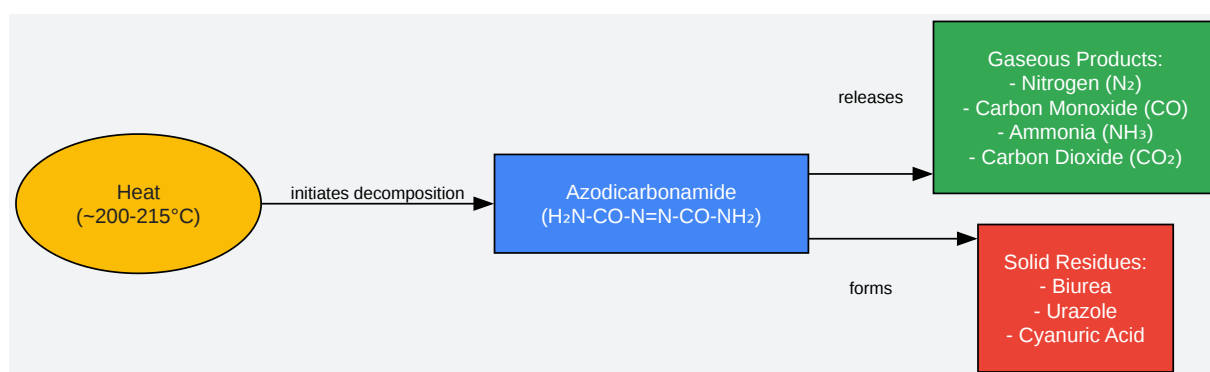
Mechanism of Action: Thermal Decomposition of Azodicarbonamide

The function of **azodicarbonamide** as a blowing agent is centered around its thermal decomposition. When heated to its decomposition temperature, typically around 200-215°C, the N=N bond in the ADC molecule cleaves.[1][3][6] This initiates a complex series of reactions that release a significant volume of gas, approximately 220-245 ml/g.[1]

The primary gaseous products of this decomposition are Nitrogen (N_2), Carbon Monoxide (CO), and Ammonia (NH_3).[1] The exact composition of the evolved gas can be influenced by the processing environment and the presence of activators.[2] The decomposition is an exothermic process, releasing heat that can contribute to the overall thermal energy within the polymer melt.[1]

Solid residues are also formed, including biurea, urazole, and cyanuric acid.[1][7] These residues are generally compatible with the polymer matrix and do not typically cause discoloration or staining.[3]

Signaling Pathway: Azodicarbonamide Decomposition



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of **azodicarbonamide**.

Application in Polyethylene (PE) and EVA Foam Production

Azodicarbonamide is a versatile blowing agent suitable for a wide range of polymers, including PE and EVA.[3][8] In the production of PE and EVA foams, ADC is compounded with the base polymer and other additives, such as cross-linking agents, nucleating agents, and activators.[2]

The decomposition temperature of ADC can be lowered by incorporating activators, such as zinc oxide (ZnO).[2][6] This allows for greater control over the foaming process, ensuring that gas evolution occurs at the optimal polymer melt viscosity. The use of activators can also lead to a more uniform cell structure.[2]

As the ADC decomposes within the molten polymer, the released gases form bubbles. These bubbles expand, creating the cellular foam structure. The final properties of the foam, such as density, cell size, and mechanical strength, are highly dependent on the concentration of ADC,

the processing temperature, and the presence of other additives.[2][5] Increasing the amount of ADC generally leads to a decrease in foam density and an increase in the number of cells.[2]

Quantitative Data Summary

The concentration of **azodicarbonamide** directly influences the mechanical and physical properties of the resulting foam. The following tables summarize the effect of ADC content on key properties of polyethylene-based foams.

Table 1: Effect of **Azodicarbonamide** (AC) Concentration on Mechanical Properties of PE/EVA Foam

ADC Concentration (phr)	Elongation at Break (%)	Tensile Strength at Break (MPa)
2	215	1.36
3	220	0.91
5	210	0.76

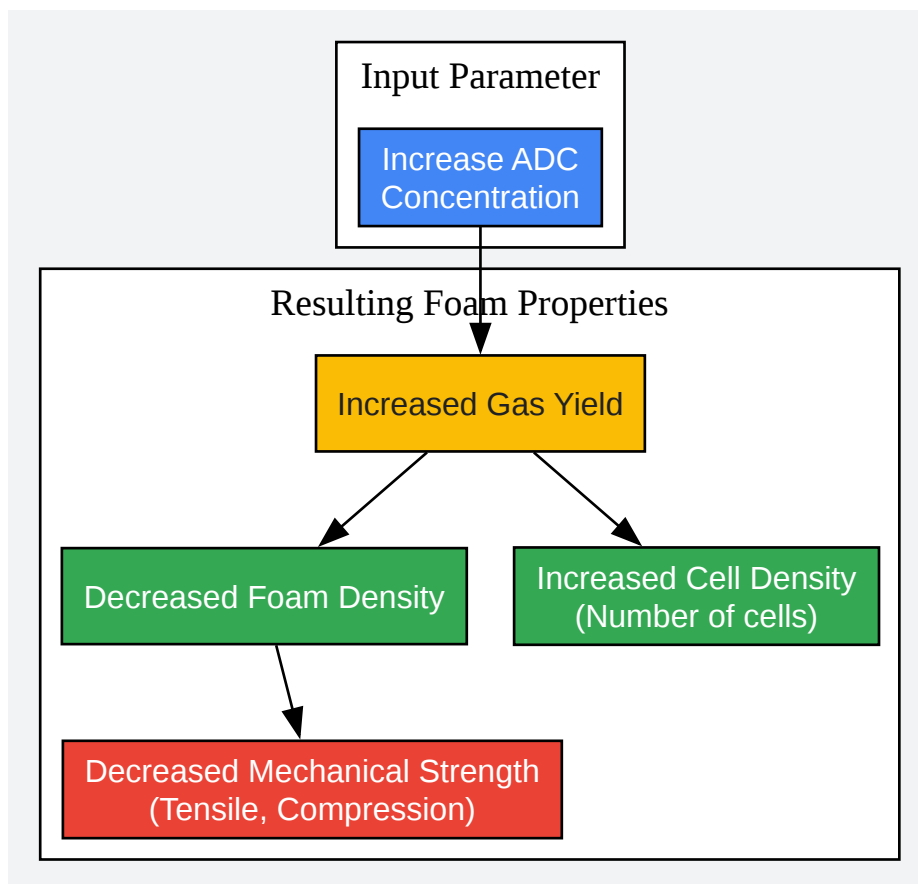
Source: Data extracted from a study on PE/EVA foams.[2]

Table 2: Effect of **Azodicarbonamide** (AC) with Zinc Oxide (ZnO) Activator on Mechanical Properties of PE/EVA Foam

ADC Concentration (phr)	Elongation at Break (%)	Tensile Strength at Break (MPa)	Compression Strength at 25% (MPa)
2	228	1.65	0.36
3	210	1.42	0.21
5	250	1.39	0.12

Source: Data extracted from a study on PE/EVA foams with ZnO as an activator.[2]

Logical Relationship: ADC Concentration and Foam Properties



[Click to download full resolution via product page](#)

Caption: Relationship between ADC concentration and foam properties.

Experimental Protocols

The following protocols describe a general methodology for the preparation of PE/EVA foam sheets using **azodicarbonamide** as a blowing agent.

1. Materials and Formulation

- Polymer Matrix: Polyethylene (PE) and/or Ethylene-Vinyl Acetate (EVA)
- Blowing Agent: **Azodicarbonamide** (ADC)

- Activator (Optional): Zinc Oxide (ZnO)
- Cross-linking Agent: Dicumyl peroxide (DCP)
- Nucleating Agent (Optional): Coated calcium carbonate or talc
- Lubricant: Polyethylene wax or stearic acid[9]

2. Compounding Protocol

This protocol is based on the use of a twin-screw extruder for compounding the formulation.[2]

- Pre-mix all the components (polymer, ADC, activator, etc.) in their desired ratios in a drum mixer for approximately 20 minutes to ensure a homogenous blend.[10]
- Set the temperature profile of the co-current twin-screw extruder. A typical temperature for this stage is around 135-150°C, which is above the melting point of the polymer but below the decomposition temperature of the ADC.[11]
- Feed the pre-mixed compound into the extruder.
- The extruder will melt, mix, and homogenize the components, dispersing the ADC evenly throughout the polymer matrix.
- Extrude the compound and pelletize it to produce granules for the next stage.

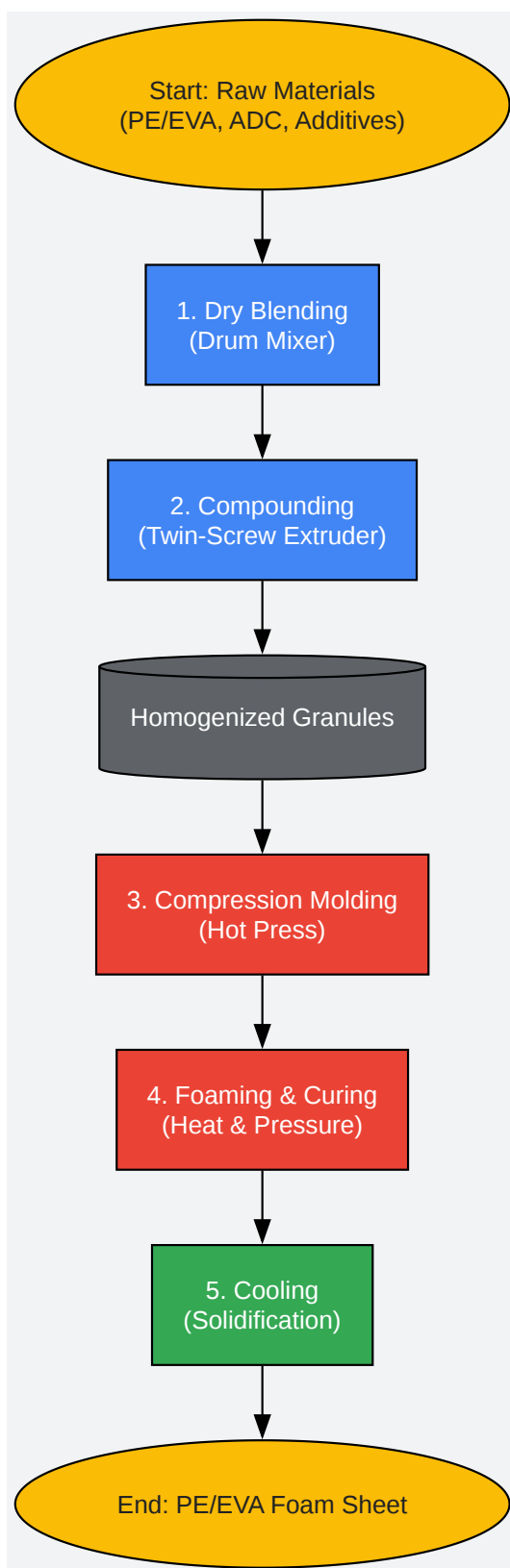
3. Foam Sheet Production via Compression Molding

This protocol describes the production of foam sheets from the compounded granules using a hot press.[2]

- Place a predetermined amount of the compounded granules into a mold of desired dimensions (e.g., 12.8 cm x 12.8 cm x 0.2 cm).[12]
- Place the mold in a hot press. The temperature of the press should be set to the desired foaming temperature, which is typically in the range of the ADC's decomposition (around 160-210°C, depending on the presence of activators).[10]

- Apply pressure to the mold to ensure the granules fuse together and fill the mold cavity completely.
- Hold the material at the set temperature and pressure for a specific duration (e.g., 10 minutes) to allow for the complete decomposition of the ADC and the expansion of the polymer.[\[12\]](#)
- Cool the mold under pressure to solidify the foam structure.
- Once cooled, open the press and carefully remove the foamed sheet from the mold.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for PE/EVA foam production.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. sid.ir [sid.ir]
- 3. Azodicarbonamide AC3000F YC-03 Blowing Agent for EVA Sheet/foam/shoes - Buy AC foaming agent for EVA, EVA foaming agent, EVA blowing agent Product on Hubei Yuchuan New Materials Technology Co.,Ltd. [hbyuchuan.com]
- 4. nbinnno.com [nbinnno.com]
- 5. nbinnno.com [nbinnno.com]
- 6. vhht.dp.ua [vhht.dp.ua]
- 7. The thermal decomposition of azodicarbonamide (1,1'-azobisformamide) - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 8. m.made-in-china.com [m.made-in-china.com]
- 9. Density Gradients, Cellular Structure and Thermal Conductivity of High-Density Polyethylene Foams by Different Amounts of Chemical Blowing Agent - PMC [pmc.ncbi.nlm.nih.gov]
- 10. US4273880A - Foamed polyethylene films - Google Patents [patents.google.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Azodicarbonamide in Polyethylene and EVA Foam Production]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663908#azodicarbonamide-application-in-polyethylene-and-eva-foam-production]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com